

2-tert-Butylcyclohexanol proper disposal procedures

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Compound of Interest

Compound Name: **2-tert-Butylcyclohexanol**

Cat. No.: **B1585498**

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Proper management and disposal of **2-tert-Butylcyclohexanol** are critical for ensuring laboratory safety, protecting environmental health, and maintaining regulatory compliance. This compound, while not acutely toxic, is classified as a combustible solid that causes serious eye irritation and is harmful to aquatic life.^[1] Therefore, it must be treated as hazardous waste and must not be disposed of in regular trash or down the drain.^[2]

Adherence to the following procedures will provide a clear, safe, and compliant pathway for the disposal of **2-tert-Butylcyclohexanol** waste generated in a laboratory setting.

Immediate Safety and Hazard Information

Before handling, it is essential to be aware of the primary hazards associated with **2-tert-Butylcyclohexanol**. Personnel should always wear appropriate Personal Protective Equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab coat. All handling and preparation for disposal should occur in a well-ventilated area or within a chemical fume hood.

Key Hazards:

- Eye Irritant: Causes serious eye irritation (H319).
- Environmental Hazard: Harmful to aquatic life (H402).
- Combustibility: Classified as a combustible solid.^[1]

Quantitative Data for Waste Characterization

The following table summarizes key physical, chemical, and toxicological data for **2-tert-Butylcyclohexanol** and its close isomer, which is valuable for its proper classification as a hazardous waste stream.

Property	Value	Reference Compound
Molecular Formula	C ₁₀ H ₂₀ O	2-tert-Butylcyclohexanol
Appearance	White crystalline flakes or solid powder	2-tert-Butylcyclohexanol[3]
Flash Point	79 °C (174.2 °F) - closed cup	2-tert-Butylcyclohexanol[1]
Storage Class	11 - Combustible Solids	2-tert-Butylcyclohexanol[1]
Oral Toxicity (LD50)	4,200 mg/kg (Rat)	4-tert-Butylcyclohexanol (isomer)
Aquatic Toxicity (EC50)	46 mg/l - 48 h (Daphnia magna)	4-tert-Butylcyclohexanol (isomer)

Experimental Protocol for Waste Segregation and Disposal

This protocol provides step-by-step guidance for the safe handling and disposal of **2-tert-Butylcyclohexanol** waste.

1. Waste Identification and Collection

- Designate a Waste Stream: **2-tert-Butylcyclohexanol** should be disposed of as a non-halogenated solid organic hazardous waste.
- Initial Collection: Designate a specific, compatible, and clearly labeled container for the collection of **2-tert-Butylcyclohexanol** waste. The original product container is often a suitable choice.[4]

- Segregation at Source: Do not mix this waste with other waste streams, particularly incompatible materials such as strong oxidizing agents.[5] Keep solid and liquid waste separate.[6]

2. Containerization and Labeling

- Container Requirements: The waste container must be in good condition, leak-proof, and made of a material compatible with the chemical.[4][6] Ensure the lid can be sealed tightly.[7] The container should not be filled beyond 90% of its capacity.[8]
- Labeling: As soon as waste is added, the container must be labeled with a "Hazardous Waste" tag.[9] The label must include:
 - The full chemical name: "**2-tert-Butylcyclohexanol**". Abbreviations or chemical formulas are not permitted.[2][9]
 - An accurate accumulation start date.[7]
 - The name and contact information of the principal investigator or laboratory manager.[9]
 - The specific hazard characteristics (e.g., "Combustible," "Irritant").[9]

3. Storage in the Laboratory

- Satellite Accumulation Area (SAA): Store the sealed waste container in a designated SAA within the laboratory, close to the point of generation.[2]
- Secondary Containment: The SAA must have secondary containment, such as a spill tray, to contain any potential leaks.[6]
- Closure: Keep the waste container closed at all times except when adding waste.[10][11] Evaporation is not an acceptable method of disposal.[4]

4. Disposal of Contaminated Materials and Empty Containers

- Contaminated Debris: Any materials significantly contaminated with **2-tert-Butylcyclohexanol**, such as absorbent pads from a spill cleanup, gloves, or glassware, must be disposed of as solid hazardous waste in the same designated container.[4]

- Empty Containers: An empty container that held **2-tert-Butylcyclohexanol** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).[11]
 - The resulting rinsate must be collected and disposed of as liquid hazardous waste.[2][11]
 - After triple-rinsing and allowing it to air dry, deface or remove the original label. The container can then be disposed of as regular trash.[4][11]

5. Arranging for Final Disposal

- Schedule Pickup: Once the waste container is full or has been stored for the maximum allowable time per institutional or local regulations (e.g., 90 days), arrange for its disposal.[2]
- Contact EHS: Submit a hazardous waste pickup request through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[9][10] Do not transport hazardous waste outside of the laboratory yourself.[4]

Disposal Process Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-tert-Butylcyclohexanol** and related materials in a laboratory setting.



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Caption: Disposal workflow for **2-tert-Butylcyclohexanol** waste.

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